

ARD-69: A Technical Guide to a Potent Androgen Receptor PROTAC Degradator

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Compound of Interest

Compound Name: *1,5-Dibromo-2-chloro-3-isopropylbenzene*

CAS No.: *1160575-03-0*

Cat. No.: *B2939232*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of ARD-69 (CAS Number 1160575-03-0), a highly potent Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the Androgen Receptor (AR). ARD-69 represents a significant advancement in the development of therapeutics for androgen-sensitive and castration-resistant prostate cancer.

Introduction: The Rationale for Androgen Receptor Degradation

The Androgen Receptor (AR) is a crucial driver of prostate cancer cell proliferation and survival. [1] While androgen deprivation therapies and AR antagonists have been the cornerstone of treatment, the emergence of resistance, often driven by AR mutations or overexpression, remains a significant clinical challenge. [2] ARD-69, also known as compound 34 in its discovery publication, was developed as a PROTAC to overcome these limitations by not just inhibiting AR, but eliminating it from the cancer cell. [3][4]

Physicochemical Properties of ARD-69

A comprehensive understanding of the physicochemical properties of ARD-69 is essential for its application in research and development.

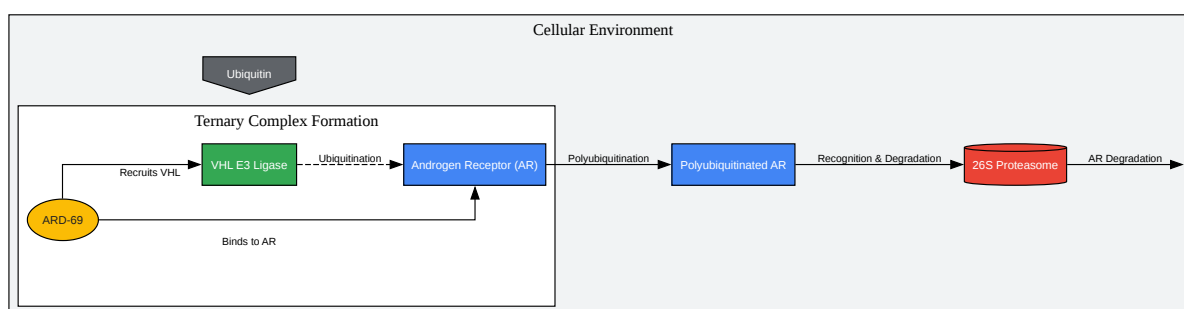
Property	Value	Source
CAS Number	1160575-03-0 (also cited as 2316837-10-0)	[5]
Molecular Formula	C ₆₂ H ₇₄ ClFN ₈ O ₇ S	[5]
Molecular Weight	1129.82 g/mol	[5]
Appearance	White to off-white solid powder	[5]
Solubility	Soluble in DMSO	[5]
Storage	Store as a powder at -20°C for up to 3 years. For long-term storage in solution, store at -80°C.[5]	

The Molecular Architecture and Mechanism of Action of ARD-69

ARD-69 is a heterobifunctional molecule meticulously designed to hijack the cell's natural protein disposal system, the ubiquitin-proteasome system, to specifically target and eliminate the AR protein.[4] Its structure consists of three key components:

- An Androgen Receptor (AR) Ligand: This moiety binds with high affinity to the ligand-binding domain of the AR.[6]
- A von Hippel-Lindau (VHL) E3 Ubiquitin Ligase Ligand: This component recruits the VHL E3 ubiquitin ligase complex.[6]
- A Linker: A chemical linker connects the AR ligand and the VHL ligand, optimizing the formation of a ternary complex between AR, ARD-69, and the VHL E3 ligase.[6]

The formation of this ternary complex brings the E3 ligase in close proximity to the AR protein, facilitating the transfer of ubiquitin molecules to AR. This polyubiquitination marks the AR for recognition and subsequent degradation by the 26S proteasome, leading to a significant reduction in cellular AR levels.[1]



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Mechanism of Action of ARD-69

Synthesis of ARD-69

The synthesis of ARD-69 is a multi-step process involving the preparation of the AR ligand, the VHL ligand, and the linker, followed by their conjugation. The detailed synthesis of ARD-69 (compound 34) is described in the supporting information of the primary publication in the Journal of Medicinal Chemistry.[7] The synthesis involves standard organic chemistry reactions, including amide bond formation and cross-coupling reactions. Researchers should refer to this source for a step-by-step protocol.

Biological Activity and In Vitro/In Vivo Data

ARD-69 has demonstrated exceptional potency in degrading AR and inhibiting the growth of prostate cancer cells.

In Vitro Activity:

Cell Line	Assay	Value	Reference
LNCaP	DC ₅₀ (AR Degradation)	0.86 nM	[3]
VCaP	DC ₅₀ (AR Degradation)	0.76 nM	[3]
22Rv1	DC ₅₀ (AR Degradation)	10.4 nM	[3]
LNCaP	IC ₅₀ (Cell Growth Inhibition)	0.25 nM	[6]
VCaP	IC ₅₀ (Cell Growth Inhibition)	0.34 nM	[6]
22Rv1	IC ₅₀ (Cell Growth Inhibition)	183 nM	[6]

In Vivo Activity:

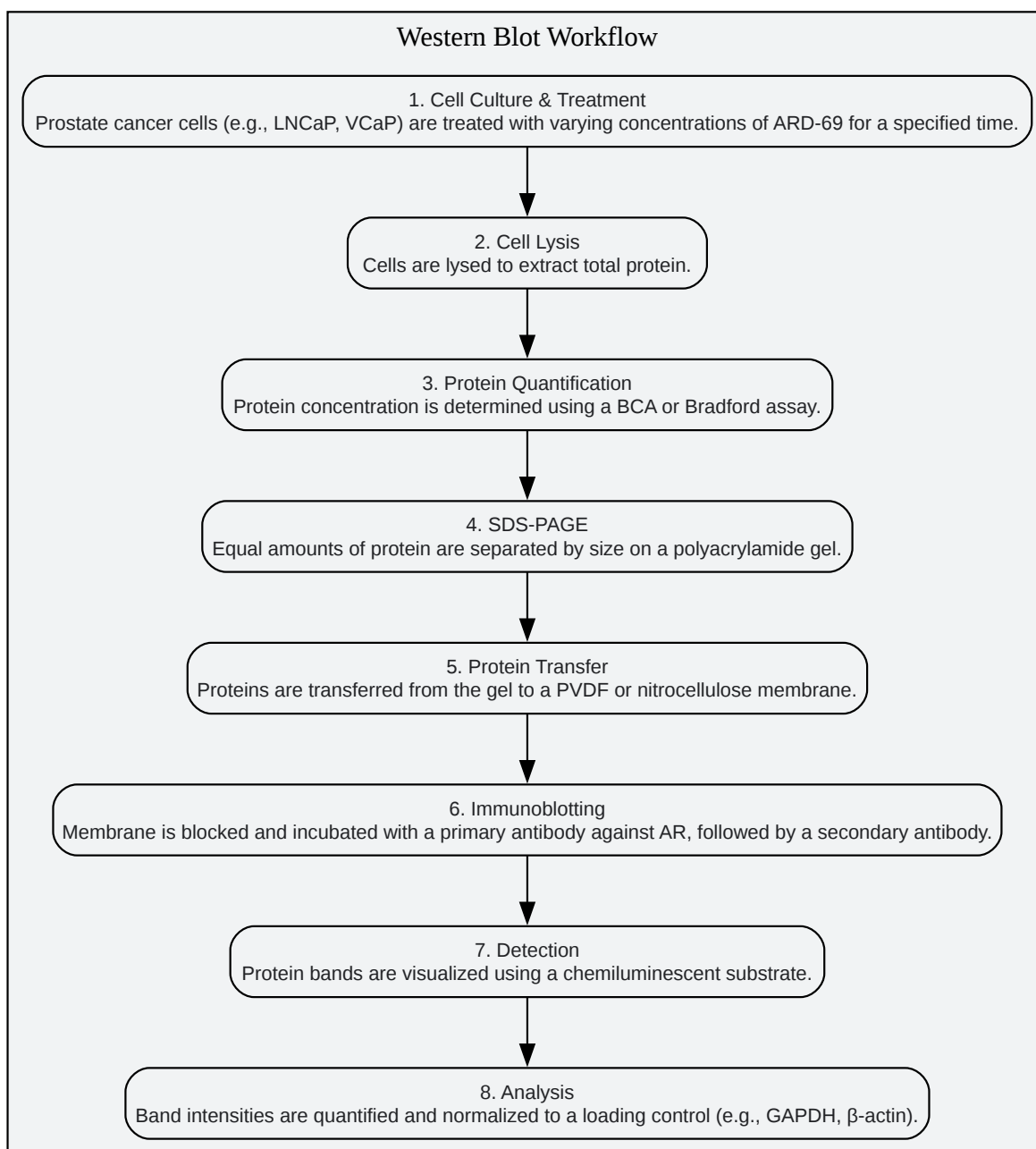
In a VCaP xenograft tumor model in mice, a single intraperitoneal injection of ARD-69 at 50 mg/kg resulted in a significant and sustained reduction of AR protein levels in the tumor tissue. [8][9] This demonstrates the potential of ARD-69 to effectively target AR in a preclinical in vivo setting.

Experimental Protocols

The following are generalized protocols for key assays used to characterize the activity of ARD-69. For specific details and conditions used in the primary characterization of ARD-69, refer to the supporting information of Han et al., J Med Chem. 2019 Jan 24;62(2):941-964.[3]

Western Blotting for AR Degradation

This protocol outlines the steps to assess the degradation of the AR protein in response to ARD-69 treatment.



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Western Blotting Workflow for AR Degradation

Cell Viability Assay

This protocol describes how to measure the effect of ARD-69 on the proliferation of prostate cancer cells.

Materials:

- Prostate cancer cell lines (e.g., LNCaP, VCaP, 22Rv1)
- 96-well cell culture plates
- ARD-69 stock solution (in DMSO)
- Cell culture medium
- Cell viability reagent (e.g., CellTiter-Glo®, WST-8)[6]
- Plate reader

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of ARD-69. Include a vehicle control (DMSO).
- **Incubation:** Incubate the plate for the desired duration (e.g., 7 days).[6]
- **Assay:** Add the cell viability reagent to each well according to the manufacturer's instructions.
- **Measurement:** Measure the luminescence or absorbance using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Quantitative PCR (qPCR) for AR-Regulated Gene Expression

This protocol is for quantifying the mRNA levels of AR target genes to assess the functional consequence of AR degradation.

Materials:

- Prostate cancer cells treated with ARD-69
- RNA extraction kit
- cDNA synthesis kit
- qPCR primers for AR target genes (e.g., PSA, TMPRSS2) and a housekeeping gene (e.g., GAPDH)
- SYBR Green or TaqMan qPCR master mix
- qPCR instrument

Procedure:

- RNA Extraction: Isolate total RNA from treated and control cells.
- cDNA Synthesis: Reverse transcribe the RNA into cDNA.
- qPCR Reaction: Set up qPCR reactions with primers for the target genes and the housekeeping gene.
- Data Analysis: Analyze the qPCR data using the $\Delta\Delta C_t$ method to determine the relative fold change in gene expression.

Conclusion and Future Directions

ARD-69 is a powerful research tool and a promising therapeutic candidate for the treatment of prostate cancer. Its ability to potently and selectively degrade the Androgen Receptor offers a distinct advantage over traditional AR inhibitors, particularly in the context of drug resistance.

Further research and development of ARD-69 and similar PROTAC degraders could lead to novel and more effective treatments for patients with advanced prostate cancer.

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Sources

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